Spectroscopic Characterization of Venlafaxine Impurity E HCl: A Technical Guide

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Compound of Interest

Compound Name:	*Venlafaxine Impurity E HCl*
CAS No.:	*93413-56-0*
Cat. No.:	*B1454183*

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This technical guide provides an in-depth analysis of the spectroscopic data for **Venlafaxine Impurity E HCl**, a known process-related impurity of the antidepressant drug Venlafaxine. This document is intended for researchers, scientists, and professionals in the field of drug development and quality control, offering a detailed examination of its structural elucidation through Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Introduction to Venlafaxine Impurity E

Venlafaxine Impurity E is identified as (5RS)-5-(4-Methoxyphenyl)-3-methyl-1-oxa-3-azaspiro[5.5]undecane Hydrochloride.[1][2][3] Its formation is associated with the synthesis of Venlafaxine and its presence is monitored to ensure the purity and safety of the final drug product. Understanding its spectroscopic profile is crucial for its identification and quantification in pharmaceutical samples.

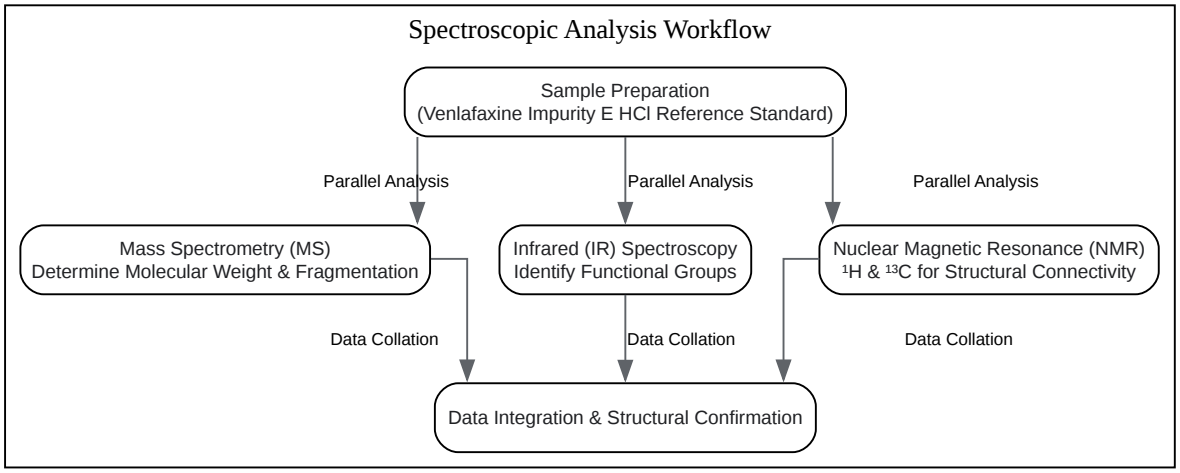
Compound Identity:

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Parameter	Value	Source
Chemical Name	(5RS)-5-(4-Methoxyphenyl)-3-methyl-1-oxa-3-azaspiro[5.5]undecane Hydrochloride	[1][2][3]
CAS Number	93413-56-0	[2][4]
Molecular Formula	$C_{17}H_{26}ClNO_2$	[2][4]
Molecular Weight	311.85 g/mol	[2][4][5]

Structural Elucidation Workflow

The structural confirmation of **Venlafaxine Impurity E HCl** relies on a synergistic approach employing multiple spectroscopic techniques. The logical flow of this process is designed to provide orthogonal information, leading to an unambiguous identification.



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Caption: Workflow for the spectroscopic identification of **Venlafaxine Impurity E HCl**.

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Mass Spectrometry (MS) Analysis

Mass spectrometry is a pivotal technique for determining the molecular weight and fragmentation pattern of **Venlafaxine Impurity E HCl**, providing direct evidence of its elemental composition.

Experimental Protocol

A high-resolution mass spectrometer with an electrospray ionization (ESI) source is recommended for accurate mass determination.

- Sample Preparation: Dissolve a small amount of **Venlafaxine Impurity E HCl** reference standard in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Utilize a Liquid Chromatography-Mass Spectrometry (LC-MS) system.
- Ionization Mode: Positive ion mode ESI is typically employed to generate the protonated molecular ion $[M+H]^+$.
- Data Acquisition: Acquire full scan mass spectra over a relevant m/z range (e.g., 100-500).

Data Interpretation

The ESI-MS spectrum in positive ion mode is expected to show a prominent peak for the protonated molecule of the free base.

Expected MS Data:

Ion	Calculated m/z	Observed m/z	Interpretation
$[C_{17}H_{25}NO_2 + H]^+$	276.1964	~276.2	Protonated molecular ion of the free base

The fragmentation pattern obtained from tandem MS (MS/MS) experiments can provide further structural insights, corroborating the proposed structure.

Infrared (IR) Spectroscopy Analysis

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Infrared spectroscopy is a valuable tool for identifying the functional groups present in **Venlafaxine Impurity E HCl**.

Experimental Protocol

- Sample Preparation: Prepare a potassium bromide (KBr) disc containing a small amount of the sample or use an Attenuated Total Reflectance (ATR) accessory.[6]
- Instrumentation: Utilize a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}). [6]

Data Interpretation

The IR spectrum will exhibit characteristic absorption bands corresponding to the functional groups within the molecule.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
~3000-2800	Medium-Strong	C-H stretching (aliphatic and aromatic)
~1610, ~1510	Medium	C=C stretching (aromatic ring)
~1250	Strong	C-O stretching (aryl ether)
~1180, ~1030	Strong	C-O-C stretching (ether in the spiro ring)
~1100	Medium	C-N stretching (tertiary amine)

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

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NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of the molecule, enabling unambiguous structural elucidation. Both ^{1}H and ^{13}C NMR are essential.

Experimental Protocol

- Sample Preparation: Dissolve the sample in a suitable deuterated solvent, such as Deuterated Chloroform ($CDCl_3$) or Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
- Data Acquisition: Acquire ^{1}H NMR and ^{13}C NMR spectra. Advanced 2D NMR experiments like COSY, HSQC, and HMBC can be used for definitive assignments.

Data Interpretation

^{1}H NMR: The proton NMR spectrum will show distinct signals for the aromatic protons, the methoxy group, the N-methyl group, and the aliphatic protons of the spiro-cyclohexane and the oxa-aza ring.

Expected ^{1}H NMR Chemical Shifts (Illustrative):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.2-6.8	m	4H	Aromatic protons
~3.8	s	3H	-OCH_3 protons
~2.3	s	3H	-NCH_3 protons
~4.0-1.2	m	15H	Aliphatic protons

^{13}C NMR: The carbon NMR spectrum will show signals for all 17 carbon atoms in the molecule, with distinct chemical shifts for the aromatic, ether, amine, and aliphatic carbons.

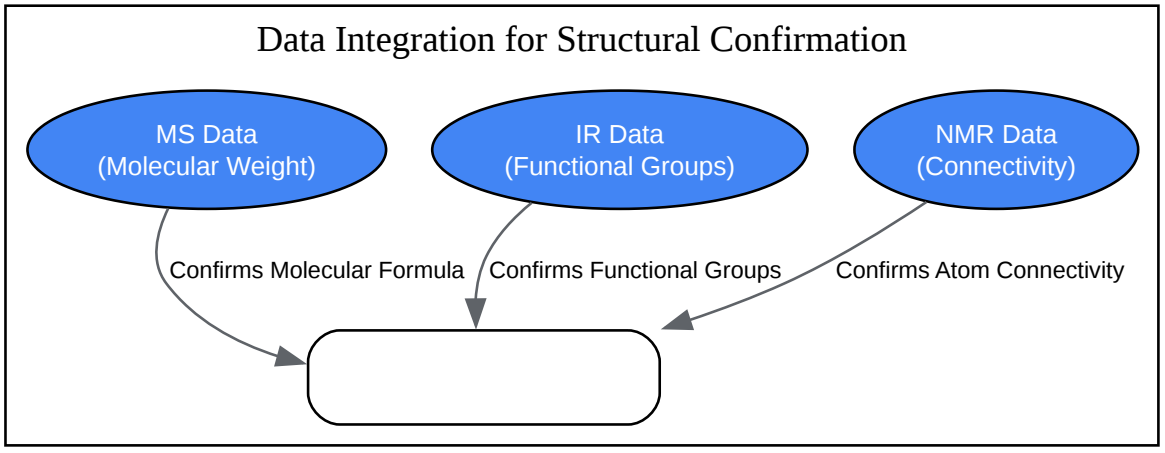
Expected ^{13}C NMR Chemical Shifts (Illustrative):

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Chemical Shift (ppm)	Assignment
~158	Aromatic C-O
~130-114	Aromatic C-H and C-C
~90	Spiro carbon
~70-60	Carbons adjacent to oxygen
~60-50	Carbons adjacent to nitrogen
~55	-OCH_3 carbon
~45	-NCH_3 carbon
~40-20	Aliphatic carbons

Integrated Spectroscopic Analysis

The final structural confirmation is achieved by integrating the data from all three spectroscopic techniques. This integrated approach ensures the trustworthiness and accuracy of the identification.



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Caption: Integration of spectroscopic data for structural confirmation.

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Conclusion

The comprehensive spectroscopic analysis of **Venlafaxine Impurity E HCl**, utilizing MS, IR, and NMR, provides a robust methodology for its identification and characterization. This technical guide outlines the expected data and experimental considerations, serving as a valuable resource for analytical chemists and quality control professionals in the pharmaceutical industry. The combined use of these techniques ensures a high degree of confidence in the structural assignment, which is critical for impurity profiling and ensuring the quality of Venlafaxine drug products.

References

- European Pharmacopoeia (Ph. Eur.). (2014). Venlafaxine Hydrochloride. In Ph. Eur. 8.0 (Vol. 2, pp. 3334-3335).
- SynZeal. (n.d.). Venlafaxine EP Impurity E. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). **Venlafaxine Impurity E HCl**. PubChem Compound Database. Retrieved from [Link]
- Veeprho. (n.d.). Venlafaxine EP Impurity E. Retrieved from [Link]
- Google Patents. (2022). A kind of preparation method of venlafaxine impurity. (CN114292198A).
- Matoga, M., Piekoszewski, W., & Barałkiewicz, D. (2015). Extraction techniques for analysis of venlafaxine and its metabolites in biological matrices.
- Shrivastava, A. (2013). Analytical Methods for Venlaflaxine Hydrochloride and Metabolites Determinations in Different Matrices.
- ResearchGate. (n.d.). Impurity Profile Study of Venlafaxine Hydrochloride, an Antipsychotic Drug Substance. Retrieved from [Link]
- World Journal of Pharmaceutical and Medical Research. (2023). DEVELOPMENT AND ANALYSIS OF VENLAFAXINE HCL EXTENDED-RELEASE MATRIX TABLETS. Retrieved from [Link]
- ACS Omega. (2020). An Improved and Impurity-Free Large-Scale Synthesis of Venlafaxine Hydrochloride. Retrieved from [Link]

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- South-Eastern European Journal of Public Health (SEEJPH). (2025). PHYSICOCHEMICAL CHARACTERIZATION OF VENLAFAXINE HYDROCHLORIDE FOR FAST- DISSOLVING FORMULATION DESIGN. Retrieved from [Link]
- Acta Scientific. (2020). Review on Analytical Profile of Venlafaxine HCl. Retrieved from [Link]

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Sources

- 1. Venlafaxine EP Impurity E | 93413-70-8 | SynZeal [synzeal.com]
- 2. Venlafaxine Impurity E HCl | C17H26ClNO2 | CID 54577407 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. veeprho.com [veeprho.com]
- 4. synthinkchemicals.com [synthinkchemicals.com]
- 5. klivon.com [klivon.com]
- 6. wjpmr.com [wjpmr.com]
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